

## Editor's Note: Clarification on Chemical Identity

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### Compound of Interest

Compound Name:	2-(2-Chlorophenoxy)propanoic acid
CAS No.:	25140-86-7
Cat. No.:	B1361824

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This guide provides a comprehensive technical overview of the chemical compound associated with CAS number 25140-86-7. It is critical to note that extensive database searches consistently identify this CAS number as 2-(2-Chlorophenoxy)propionic acid.[1][2][3][4][5][6][7][8][9][10] The user-provided topic name, "2-Propenoic acid, 2-methyl-, polymer with ethenylbenzene and 2-propenyl 2-methyl-2-propenoate," does not correspond to this CAS number. This document will therefore focus exclusively on the verified identity of CAS 25140-86-7, 2-(2-Chlorophenoxy)propionic acid, to ensure scientific accuracy and the safety of its intended audience.

## Section 1: Introduction and Chemical Profile

2-(2-Chlorophenoxy)propionic acid is a synthetic chemical compound that belongs to the class of chlorophenoxy herbicides.[3] While its primary application has been in agriculture as a plant growth regulator, its structural motifs are of interest to researchers in medicinal chemistry and drug development for potential anti-inflammatory and analgesic properties.[3] Understanding its physicochemical properties and hazard profile is paramount for its safe handling and for exploring its potential in novel applications.

This guide is structured to provide a holistic understanding of the compound, moving from its fundamental chemical identity to its practical handling and safety considerations. The causality behind recommended protocols is explained to empower researchers with the knowledge to work safely and effectively.

## Nomenclature and Structure

A clear understanding of a compound's identity is the foundation of all scientific inquiry. The various synonyms and identifiers for CAS 25140-86-7 are listed below.

Identifier Type	Value	Source
CAS Number	25140-86-7	[2]
IUPAC Name	2-(2-chlorophenoxy)propanoic acid	[4]
Synonyms	(+/-)-2-(2-chlorophenoxy)propionic acid; 2-(o-Chlorophenoxy)propionic acid	[3]
Molecular Formula	C9H9ClO3	[7]
Molecular Weight	200.62 g/mol	[7]
RTECS Number	UE9350000	[1]

The molecular structure of 2-(2-Chlorophenoxy)propionic acid is key to its chemical behavior. It features a propionic acid moiety linked to a chlorophenoxy group.

Caption: Molecular Structure of 2-(2-Chlorophenoxy)propionic Acid.

## Section 2: Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various experimental settings, influencing everything from solubility to reactivity.

Property	Value	Source
Appearance	Cream to beige crystalline powder	[2]
Solubility	Sparingly soluble in water.	[3]
Stability	Stable under normal conditions.	[11]
Incompatibilities	Strong oxidizing agents, strong acids and bases.	[12]
Hazardous Decomposition Products	Hydrogen chloride, carbon monoxide, carbon dioxide.	[1]

## Section 3: Hazard Analysis and Risk Mitigation

A thorough understanding of a chemical's hazards is non-negotiable for ensuring laboratory safety. 2-(2-Chlorophenoxy)propionic acid is classified as an irritant and requires careful handling.[2][3]

### GHS Classification and Hazard Statements

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information.

GHS Classification	Hazard Statement
Skin Irritation, Category 2	H315: Causes skin irritation.[7]
Eye Irritation, Category 2A	H319: Causes serious eye irritation.[7]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation.[7]

These classifications are derived from its potential to cause irritation upon contact with the eyes, skin, or respiratory system.[1][2][3]

Caption: Hazard Mitigation Workflow linking GHS codes to required PPE.

## Toxicological Profile

While comprehensive toxicological data is limited, an acute toxicity value has been reported. [\[12\]](#)

Metric	Value	Organism	Route	Source
LD50	500 mg/kg	Rat	Intraperitoneal	<a href="#">[2]</a>

Carcinogenicity: This compound is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[\[1\]](#) However, the absence of a listing does not definitively mean it is non-carcinogenic; it often indicates a lack of comprehensive studies.[\[12\]](#) Researchers should always handle unlisted compounds with the prudence afforded to potential hazards.

## Section 4: Experimental Protocols and Handling

Adherence to strict protocols is essential for both experimental integrity and personal safety.

### Engineering Controls and Personal Protective Equipment (PPE)

The primary goal of engineering controls is to minimize exposure at the source.

- Ventilation: Always handle 2-(2-Chlorophenoxy)propionic acid in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is mandatory.[\[12\]](#)
- Safety Stations: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[1\]](#)

The selection of PPE is the final barrier between the researcher and the chemical.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure. [\[1\]](#)[\[12\]](#)

- Respiratory Protection: If dust is generated and engineering controls are insufficient, follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[1]

## Storage and Handling Protocol

Proper storage is crucial for maintaining the chemical's integrity and preventing accidents.

Step-by-Step Storage Protocol:

- Container Integrity: Keep the container tightly closed when not in use.[1][12]
- Location: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][12]
- Handling: Minimize dust generation and accumulation during handling.[1] Avoid breathing dust, vapor, mist, or gas.[1] Avoid contact with eyes, skin, and clothing.[1]
- Hygiene: Wash hands thoroughly after handling and wash contaminated clothing before reuse.[1][13]

## Accidental Release and First Aid Measures

Preparedness for accidental exposure is a critical component of laboratory safety.

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation of the spill area.[1]
- Containment: Wearing appropriate PPE, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1] Avoid generating dust.[1]
- Decontamination: Clean the spill area thoroughly.

First Aid Procedures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[1][13]

- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.[12][13]
- If inhaled: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [12][13]
- If ingested: Do NOT induce vomiting. Get medical attention.[13]

## Section 5: Regulatory and Disposal Considerations

Compliance with federal, state, and local regulations is mandatory.

- Regulatory Status: CAS# 25140-86-7 is listed on the TSCA (Toxic Substances Control Act) inventory.[1]
- Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[1] Always consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1] Do not let the product enter drains.[6]

## References

- Material Safety Data Sheet - 2-(2-Chlorophenoxy)propionic acid, 98%. Cole-Parmer. [\[Link\]](#)
- 2-(2-Chlorophenoxy)propionic acid | 1X100MG | C9H9ClO3 | 681711 | 25140-86-7. Iris-Biotech. [\[Link\]](#)
- Propanoic acid, 2-(2-chlorophenoxy)-. PubChem. [\[Link\]](#)
- 2-(2-Chlorophenoxy)Propionic Acid | 25140-86-7. J&K Scientific LLC. [\[Link\]](#)

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